

# BMS-935177 Solubility: A Technical Support Guide

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## Compound of Interest

Compound Name: BMS-935177

Cat. No.: B606271

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **BMS-935177** in aqueous buffers. Navigate through our troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **BMS-935177**?

A1: **BMS-935177** is a compound with low aqueous solubility.<sup>[1]</sup> It is generally considered insoluble or sparingly soluble in water.<sup>[2]</sup> For experimental purposes, it is typically first dissolved in an organic solvent, such as dimethyl sulfoxide (DMSO), to create a stock solution.<sup>[1][2][3]</sup>

Q2: What are the recommended solvents for creating a stock solution of **BMS-935177**?

A2: DMSO is the most commonly recommended solvent for preparing stock solutions of **BMS-935177**.<sup>[1][2][3]</sup> High concentrations, such as 10 mM, 88 mg/mL (175.1 mM), and 100 mg/mL (198.98 mM), can be achieved in DMSO.<sup>[1][2][3]</sup> It is crucial to use fresh, high-quality DMSO, as moisture absorption can reduce the compound's solubility.<sup>[1][4]</sup>

Q3: How should I prepare aqueous working solutions from a DMSO stock?

A3: To prepare an aqueous working solution, the DMSO stock solution should be diluted with the aqueous buffer of choice. It is important to add the DMSO stock to the aqueous buffer slowly while mixing to avoid precipitation. For some applications, a 1:4 or 1:2 solution of DMSO to a buffer like PBS (pH 7.2) can be used.<sup>[5][6]</sup> However, it's recommended not to store the final aqueous solution for more than one day to maintain its integrity.<sup>[5][6]</sup>

Q4: My **BMS-935177** is precipitating when I dilute my DMSO stock in an aqueous buffer. What can I do?

A4: Precipitation upon dilution is a common issue due to the low aqueous solubility of **BMS-935177**. Please refer to the troubleshooting guide below for potential solutions.

## Solubility Data

The following tables summarize the available solubility information for **BMS-935177** in various solvents.

Table 1: Solubility in Organic Solvents

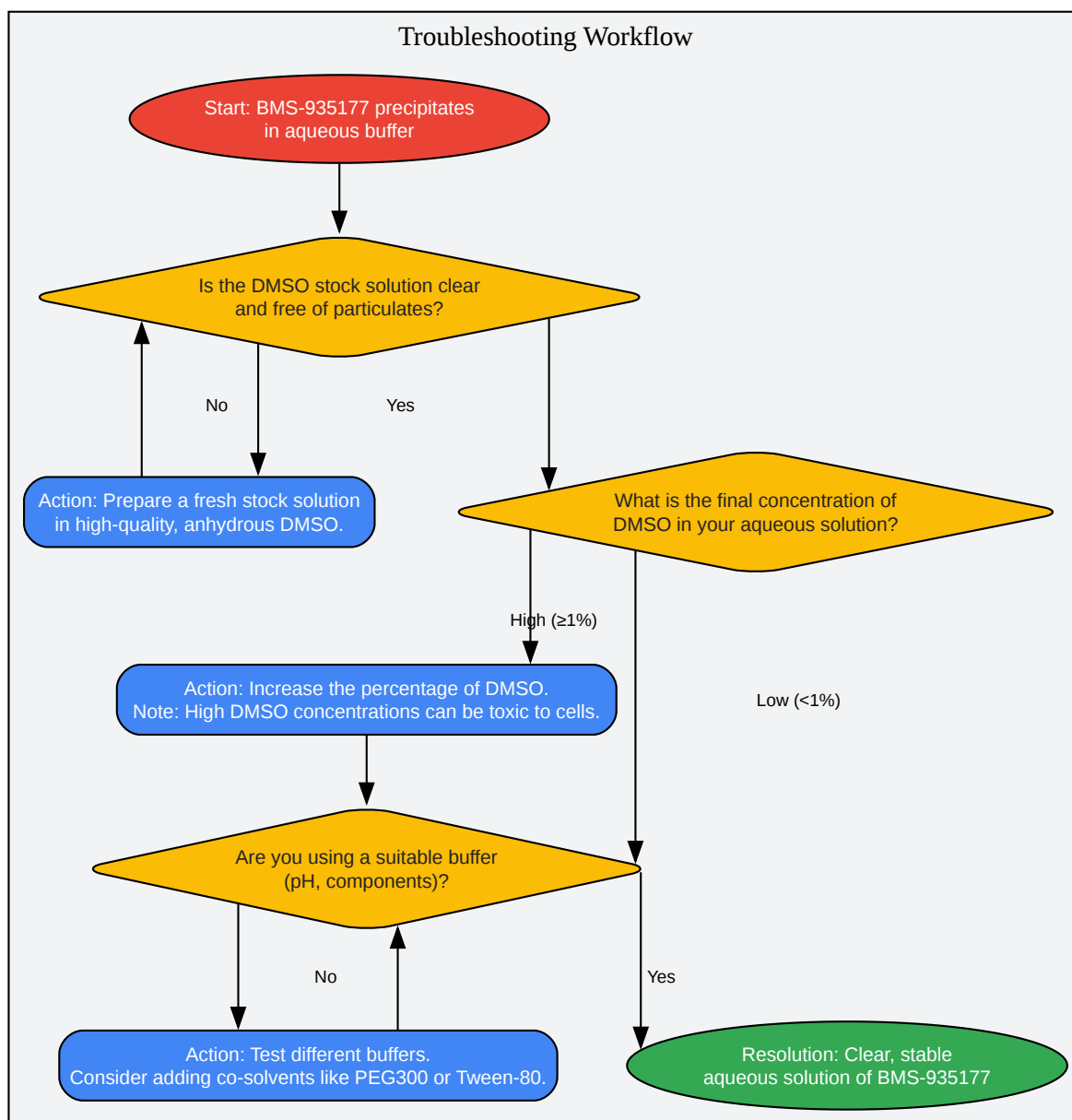
Solvent	Concentration	Notes	Source
DMSO	100 mg/mL (198.98 mM)	Use fresh DMSO as moisture can reduce solubility.	<sup>[1]</sup>
DMSO	88 mg/mL (175.1 mM)	-	<sup>[2]</sup>
DMSO	10 mM	Ready-made solutions are commercially available.	<sup>[3]</sup>
Ethanol	88 mg/mL	-	<sup>[2]</sup>

Table 2: Aqueous Solubility and Formulation for In Vivo Studies

Formulation Components	Achieved Concentration	Notes	Source
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	3.75 mg/mL (7.46 mM)	Results in a clear solution. Ultrasonic treatment may be needed.	[3]
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	3.75 mg/mL	Results in a suspended solution suitable for oral and intraperitoneal injection.	[3]
5% DMSO, 40% PEG300, 5% Tween80, 50% ddH <sub>2</sub> O	Not specified	General formulation for in vivo use.	[1]
1:4 solution of DMSO:PBS (pH 7.2)	~0.2 mg/mL	For Branebrutinib (BMS-986195), a related BTK inhibitor. May provide an estimate.	[5]
1:2 solution of DMSO:PBS (pH 7.2)	~0.33 mg/mL	For BMS-986165, another related compound. May provide an estimate.	[6]

## Troubleshooting Guide: BMS-935177 Precipitation in Aqueous Buffer

This guide provides a step-by-step approach to troubleshoot and resolve issues with **BMS-935177** precipitation in aqueous solutions.



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Caption: Troubleshooting workflow for **BMS-935177** precipitation.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh the required amount of **BMS-935177** powder (Molecular Weight: 502.57 g/mol ).
- Dissolving: Add the appropriate volume of high-quality, anhydrous DMSO to achieve a final concentration of 10 mM.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved, resulting in a clear solution.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.<sup>[3]</sup>

Caption: Workflow for preparing a **BMS-935177** DMSO stock solution.

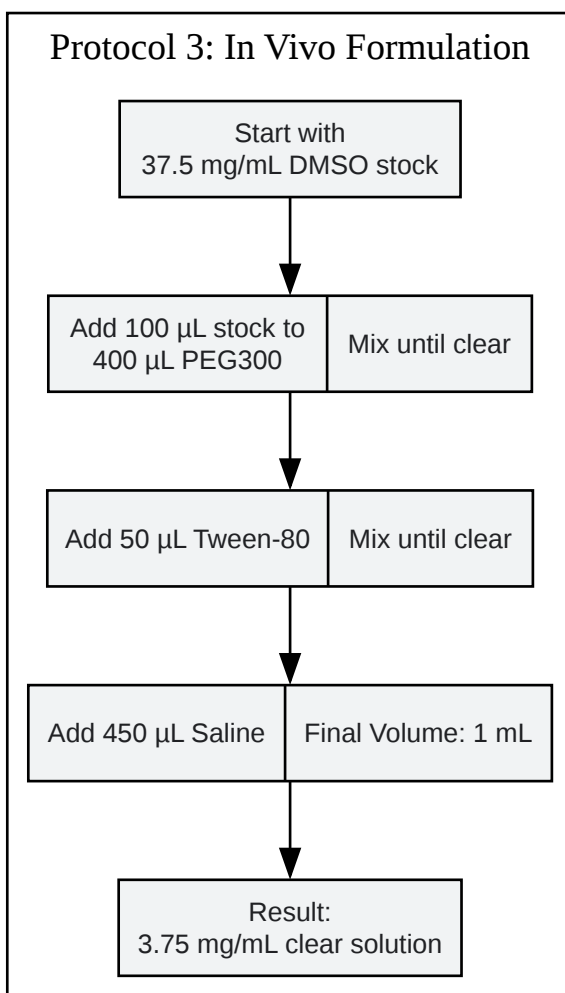
### Protocol 2: Preparation of a Working Solution for In Vitro Cellular Assays

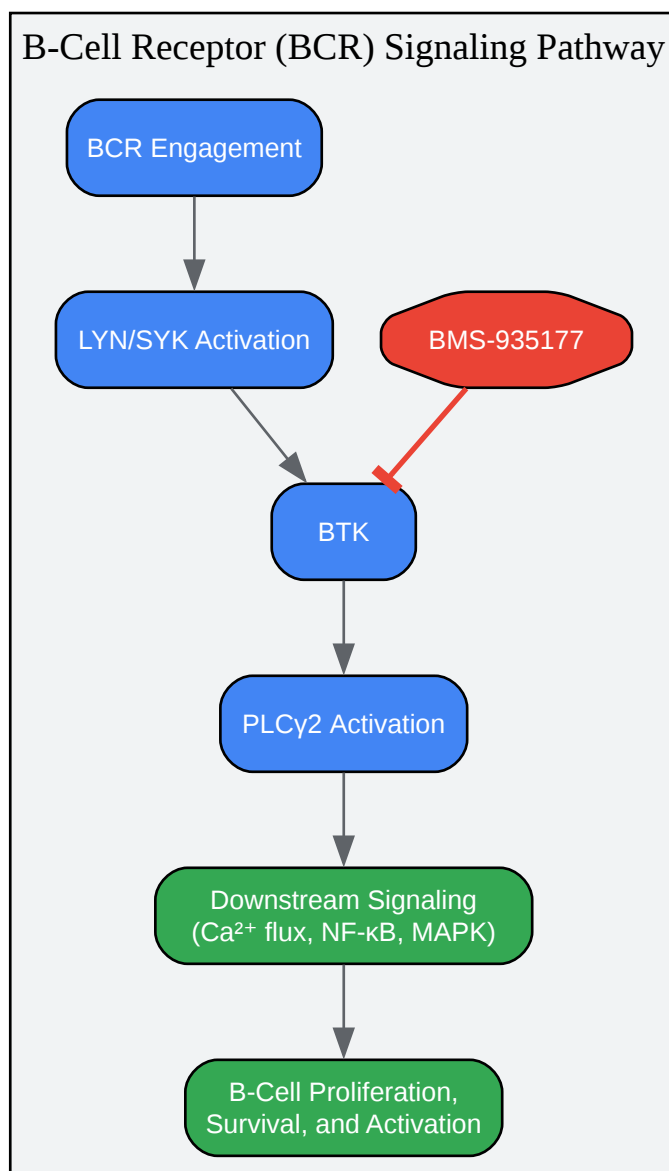
- Thawing: Thaw a frozen aliquot of the 10 mM **BMS-935177** DMSO stock solution at room temperature.
- Pre-warming: Warm the desired aqueous cell culture medium or buffer to 37°C.
- Dilution: Perform a serial dilution of the DMSO stock solution into the pre-warmed medium to achieve the final desired working concentration. It is critical to add the DMSO stock to the medium and mix immediately to minimize precipitation. The final DMSO concentration should be kept as low as possible (typically  $\leq 0.1\%$ ) to avoid solvent-induced cellular toxicity.
- Application: Use the freshly prepared working solution immediately in your experiment. Do not store aqueous working solutions.

### Protocol 3: Formulation for In Vivo Oral Administration (Example)

This protocol is adapted from a published method and may require optimization for your specific study.<sup>[3]</sup>

- Stock Preparation: Prepare a concentrated stock solution of **BMS-935177** in DMSO (e.g., 37.5 mg/mL).
- Vehicle Preparation:
  - In a sterile tube, add 400 µL of PEG300.
  - Add 100 µL of the **BMS-935177** DMSO stock solution to the PEG300 and mix thoroughly until the solution is clear.
  - Add 50 µL of Tween-80 and mix until the solution is clear.
  - Add 450 µL of saline to reach a final volume of 1 mL. This will yield a 3.75 mg/mL clear solution of **BMS-935177**.
- Administration: Administer the freshly prepared formulation to the animals.





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